

F7H: A Small Molecule Modulator of the Wnt Signaling Pathway

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Compound of Interest

Compound Name: F7H

Cat. No.: B11437074

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

The Wnt signaling pathway plays a crucial role in embryonic development and adult tissue homeostasis. Its aberrant activation is implicated in various cancers, making it a significant target for therapeutic intervention. This document provides a comprehensive technical overview of **F7H**, a small molecule initially identified as a Frizzled-7 (FZD7) receptor antagonist and an inhibitor of the Wnt pathway.

Subsequent research has brought critical nuances to the understanding of **F7H**'s mechanism of action, suggesting it may also act as a potent inhibitor of firefly luciferase, a common reporter in assays used to study Wnt signaling. This guide presents the initial discovery and characterization of **F7H**, alongside the subsequent findings, to offer a complete and objective resource for the scientific community. We provide detailed quantitative data, experimental protocols, and visual diagrams to facilitate a thorough understanding of **F7H**'s biological activities and the methodologies used to assess them.

F7H: Quantitative Data Summary

The following tables summarize the key quantitative data reported for **F7H** and its activities.

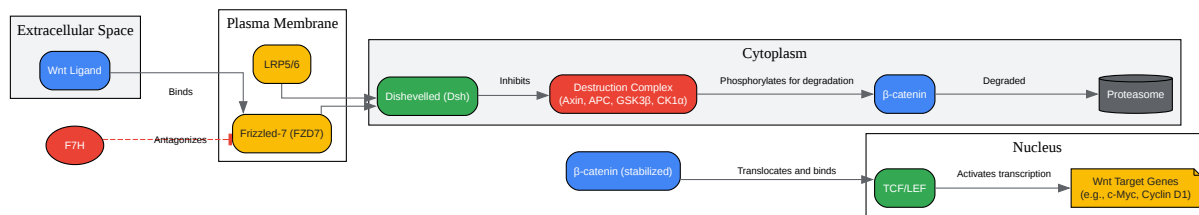
Compound	Target	Assay Type	Cell Line	IC50 (μM)	Reference
F7H	FZD7-mediated Wnt Signaling	TOPFlash Reporter Assay	HEK293T	1.25 ± 0.38	Li C, et al. (2023)

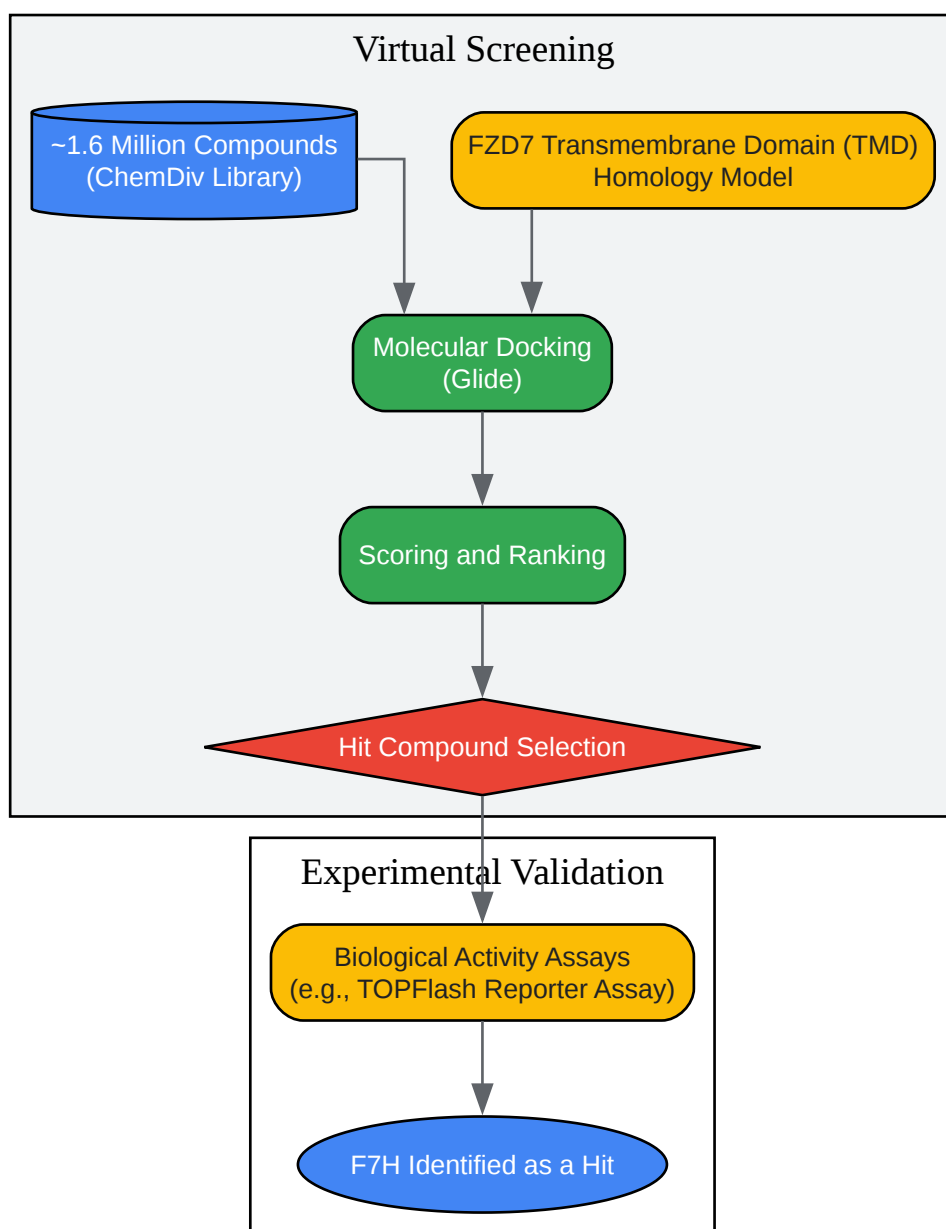
Compound	Target	Assay Type	Result	IC50 (nM)	Reference
F7H (referred to as compound 28)	Firefly Luciferase	In vitro enzyme inhibition	Potent Inhibition	30	Kinsolving J, et al. (2024)

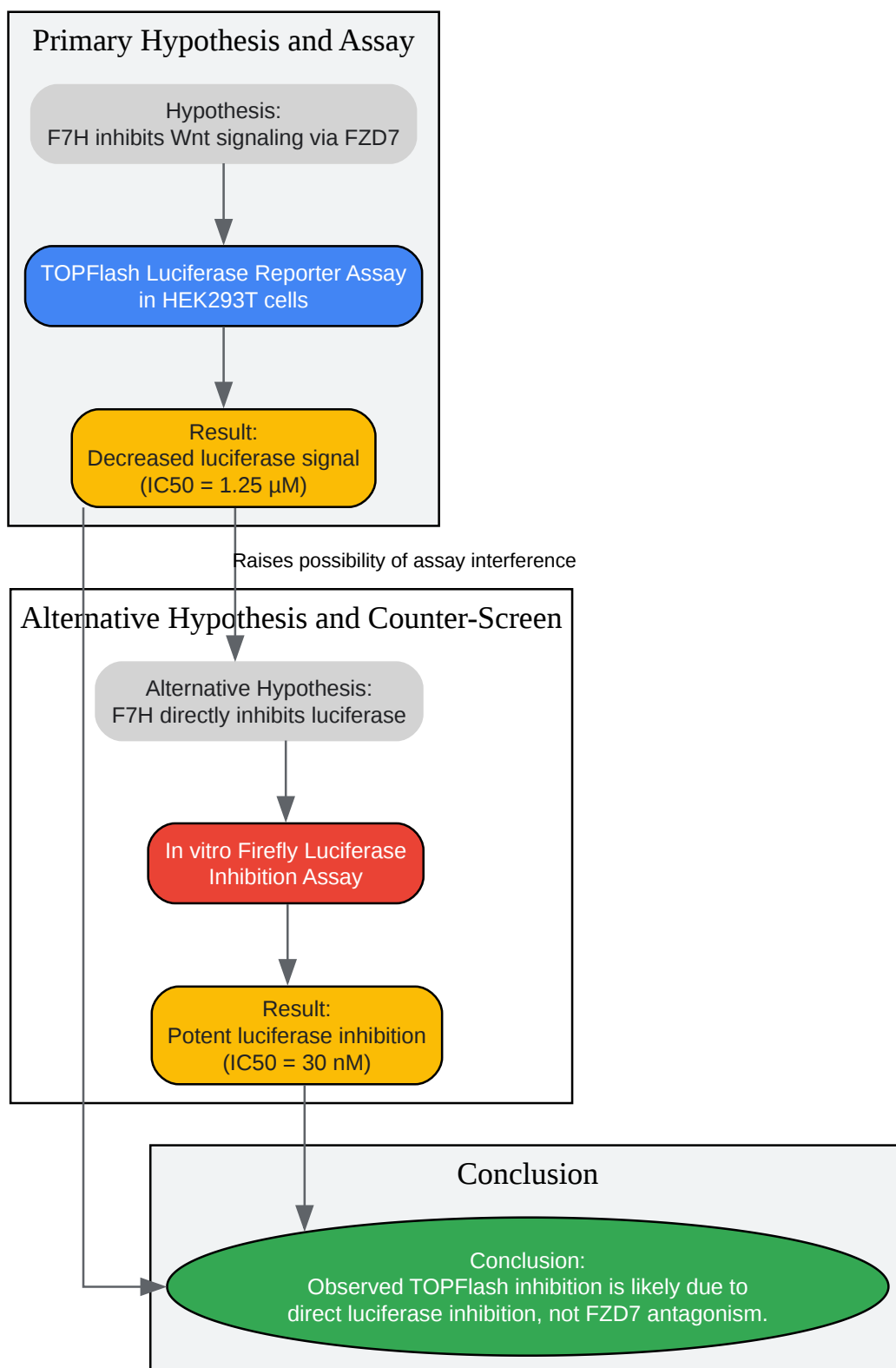
Signaling Pathways and Experimental Workflows

To visually represent the complex biological processes and experimental designs, the following diagrams are provided in the DOT language for use with Graphviz.

Canonical Wnt Signaling Pathway and the Hypothesized Inhibition by F7H







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